

Potassium 4-bromo-2,6-xlenolate molecular formula and weight

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Compound of Interest

Compound Name: Potassium 4-bromo-2,6-xlenolate

Cat. No.: B12650268

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An In-depth Technical Guide to **Potassium 4-bromo-2,6-xlenolate**: Molecular Formula and Weight

This guide provides a detailed analysis of the molecular formula and molecular weight of **Potassium 4-bromo-2,6-xlenolate**, a compound of interest to researchers, scientists, and professionals in the field of drug development.

Chemical Identity

Potassium 4-bromo-2,6-xlenolate is the potassium salt of 4-bromo-2,6-xlenol. The formation of this salt involves the deprotonation of the hydroxyl group of 4-bromo-2,6-xlenol and the subsequent ionic bonding with a potassium cation.

Molecular Formula and Weight

The molecular formula and molecular weight of **Potassium 4-bromo-2,6-xlenolate** are fundamental parameters for any quantitative analysis, including stoichiometry of reactions, preparation of solutions of specific molarity, and interpretation of analytical data.

A summary of these key quantitative data is presented in the table below.

Parameter	Value
Molecular Formula	C ₈ H ₈ BrKO
Molecular Weight	239.15 g/mol

Experimental Protocols: Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The following protocol outlines the step-by-step calculation for **Potassium 4-bromo-2,6-xylenolate**.

Methodology:

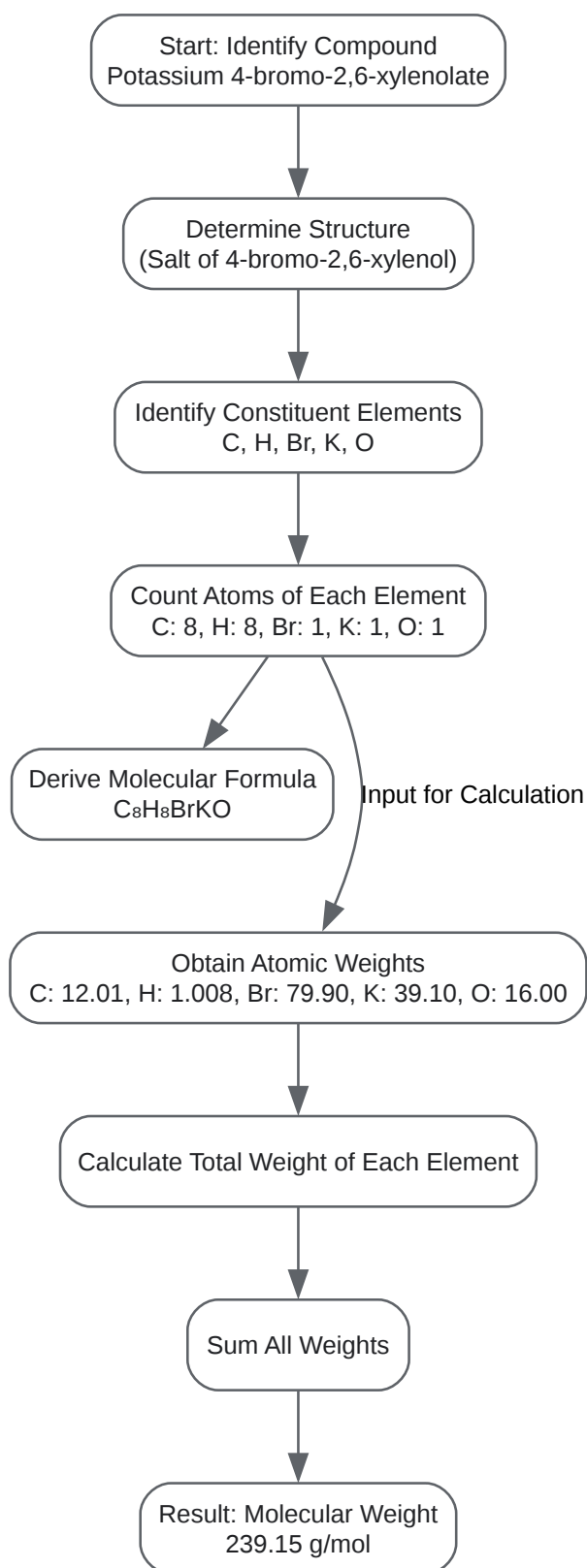
- Identify the Molecular Formula: The molecular formula for **Potassium 4-bromo-2,6-xylenolate** is C₈H₈BrKO.[\[1\]](#)
- Determine the Number of Atoms for Each Element:
 - Carbon (C): 8 atoms
 - Hydrogen (H): 8 atoms
 - Bromine (Br): 1 atom
 - Potassium (K): 1 atom
 - Oxygen (O): 1 atom
- Obtain the Atomic Weight of Each Element:
 - Atomic weight of Carbon (C) ≈ 12.01 g/mol [\[2\]](#)
 - Atomic weight of Hydrogen (H) ≈ 1.008 g/mol [\[3\]](#)[\[4\]](#)
 - Atomic weight of Bromine (Br) ≈ 79.90 g/mol

- Atomic weight of Potassium (K) ≈ 39.10 g/mol [\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Atomic weight of Oxygen (O) ≈ 16.00 g/mol [\[10\]](#)[\[11\]](#)[\[12\]](#)
- Calculate the Total Weight for Each Element:
 - Total weight of Carbon = 8 atoms $\times 12.01$ g/mol = 96.08 g/mol
 - Total weight of Hydrogen = 8 atoms $\times 1.008$ g/mol = 8.064 g/mol
 - Total weight of Bromine = 1 atom $\times 79.90$ g/mol = 79.90 g/mol
 - Total weight of Potassium = 1 atom $\times 39.10$ g/mol = 39.10 g/mol
 - Total weight of Oxygen = 1 atom $\times 16.00$ g/mol = 16.00 g/mol
- Sum the Weights to Determine the Molecular Weight:
 - Molecular Weight = 96.08 + 8.064 + 79.90 + 39.10 + 16.00 = 239.144 g/mol

The calculated molecular weight of approximately 239.14 g/mol is in close agreement with the reported value of 239.15 g/mol [\[1\]](#)

Visualization of the Calculation Workflow

The logical workflow for determining the molecular formula and weight of **Potassium 4-bromo-2,6-xlenolate** is illustrated in the following diagram.



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Caption: Workflow for determining the molecular formula and weight.

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